

A Technical Guide to 5-Bromoisoquinoline-1-carbonitrile: Synthesis, Characterization, and Application

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Compound of Interest

Compound Name: 5-Bromoisoquinoline-1-carbonitrile

Cat. No.: B1404331

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Introduction

Heterocyclic compounds form the backbone of a vast array of pharmaceuticals, natural products, and functional materials.[1] Among these, the isoquinoline scaffold is a privileged structure, appearing in numerous biologically active molecules.[2] This guide provides an in-depth technical overview of **5-Bromoisoquinoline-1-carbonitrile**, a highly functionalized and versatile building block for chemical synthesis. Its structure, featuring two distinct and strategically positioned reactive sites—a bromine atom at the 5-position and a nitrile group at the 1-position—makes it an invaluable intermediate for researchers in medicinal chemistry and drug development.[3] We will explore its core molecular properties, detail robust synthetic protocols, discuss methods for structural characterization, and survey its synthetic utility in creating complex molecular architectures.

Core Molecular Properties

5-Bromoisoquinoline-1-carbonitrile is a solid organic compound whose structure is defined by an isoquinoline ring system substituted with a bromine atom and a cyano ($-C\equiv N$) group. The precise placement of these functional groups dictates its chemical reactivity and utility.

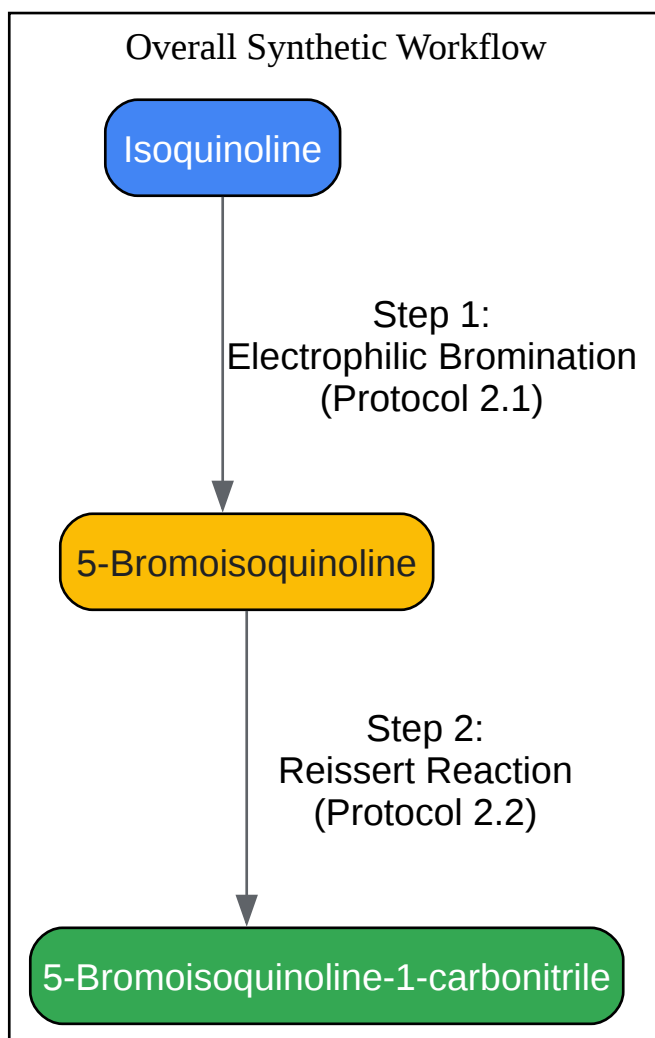
Property	Data	Source(s)
IUPAC Name	5-bromoisoquinoline-1-carbonitrile	[4]
CAS Number	956003-76-2	[4][5]
Molecular Formula	C ₁₀ H ₅ BrN ₂	[1][4]
Molecular Weight	233.07 g/mol	[5]
Physical Form	Solid	
InChI Key	OBSFYBWGRFGYGY-UHFFFAOYSA-N	

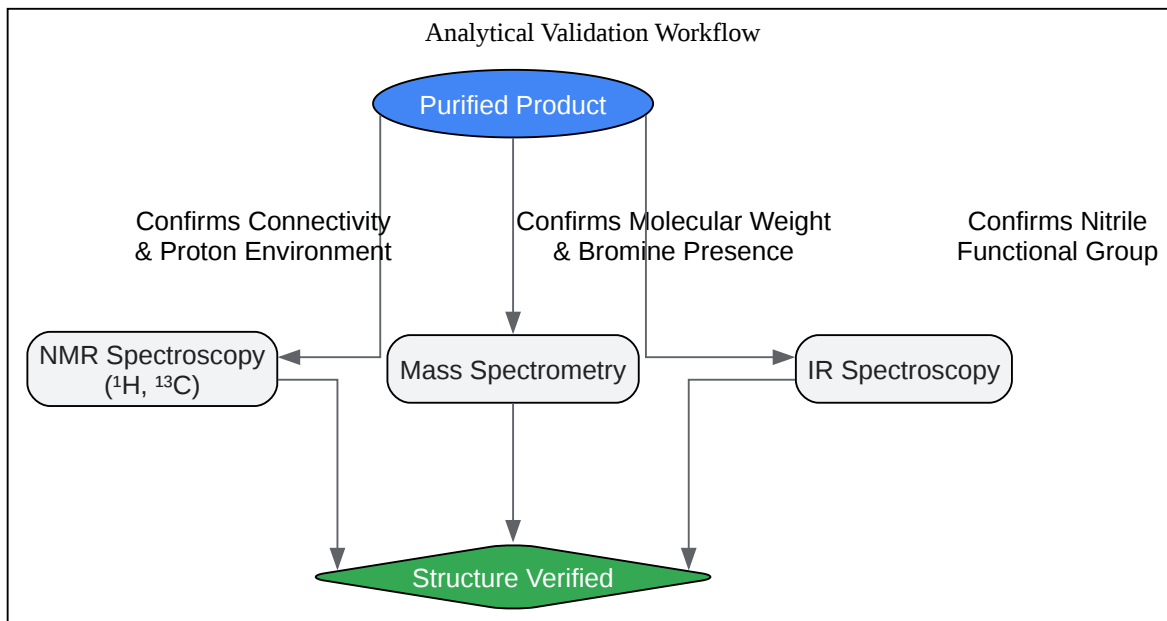
Structural Representation:

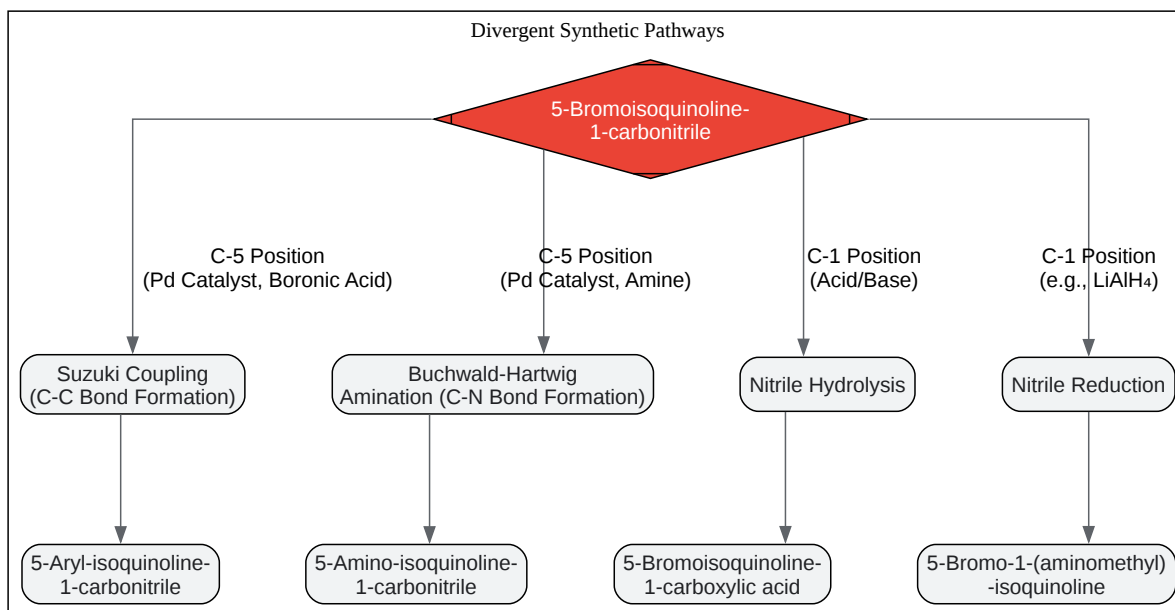
The molecule consists of a bicyclic aromatic system where a benzene ring is fused to a pyridine ring. The bromine atom is located on the benzene portion at the C-5 position, while the electron-withdrawing nitrile group is at the C-1 position of the pyridine ring. This arrangement significantly influences the electronic properties and reactivity of the entire scaffold.

Synthetic Pathway and Experimental Protocols

The synthesis of **5-Bromoisoquinoline-1-carbonitrile** is most effectively achieved through a two-stage process: the initial selective bromination of the isoquinoline core, followed by the introduction of the carbonitrile functionality at the C-1 position. This strategy ensures high yields and regiochemical control.







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